

Application Notes and Protocols for Lead-Based Perovskite Solar Cell Fabrication

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Compound of Interest

Compound Name: *Lead*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Lead-based perovskite solar cells (PSCs) have garnered significant attention in the photovoltaic research community due to their high power conversion efficiencies (PCEs) and low-cost solution processability.^{[1][2]} This document provides detailed experimental protocols for the fabrication of **lead**-based perovskite solar cells using common laboratory techniques, including one-step and two-step solution processing methods. The protocols are intended to serve as a comprehensive guide for researchers and scientists.

I. One-Step Solution Processing Protocol

The one-step method involves the co-deposition of organic and inorganic precursors in a single step, followed by annealing to form the perovskite crystal structure.^{[1][3]}

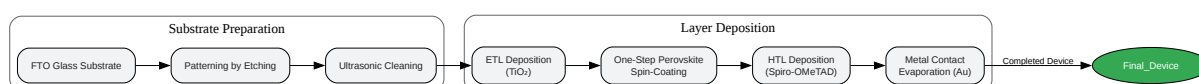
Experimental Protocol:

- Substrate Preparation:
 - Begin with fluorine-doped tin oxide (FTO) coated glass substrates.
 - Etch the FTO layer using zinc powder and a 2M hydrochloric acid solution to create isolated electrode patterns.^[4]

- Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol, each for 10-15 minutes.[\[5\]](#)
- Dry the substrates with a nitrogen gun and treat them with oxygen plasma for 15 minutes to remove any residual organic contaminants.[\[4\]](#)
- Deposition of Electron Transport Layer (ETL):
 - Prepare a compact titanium dioxide (TiO_2) blocking layer by spray pyrolysis of a titanium diisopropoxide bis(acetylacetonate) solution in isopropanol onto the FTO substrate heated at 450°C .[\[5\]](#)
 - Deposit a mesoporous TiO_2 layer by spin-coating a diluted TiO_2 paste at 5000 rpm for 30 seconds, followed by annealing at 500°C for 30 minutes.[\[5\]](#)
- Perovskite Layer Deposition:
 - Prepare the perovskite precursor solution. A common formulation for methylammonium **lead** iodide (MAPbI_3) is a 3:1 molar mixture of methylammonium iodide (MAI) and **lead** acetate trihydrate dissolved in anhydrous dimethylformamide (DMF) to a concentration of 48% solids.[\[4\]](#)
 - In a nitrogen-filled glovebox, spin-coat the perovskite precursor solution onto the mesoporous TiO_2 layer at 2000 rpm for 45 seconds.[\[4\]](#)
 - During the spin-coating process, an anti-solvent (e.g., chlorobenzene) is often dripped onto the substrate to induce rapid crystallization and form a uniform film.[\[6\]](#)
- Annealing:
 - Anneal the perovskite film on a hot plate at 100°C for 5-10 minutes to fully form the perovskite crystal structure. The film will turn from yellow to dark brown/black.[\[4\]](#)
- Deposition of Hole Transport Layer (HTL):
 - Prepare a solution of Spiro-OMeTAD (72.3 mg) in chlorobenzene (1 mL), with additives such as lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI) and 4-tert-butylpyridine (tBP).[\[5\]](#)

- Spin-coat the HTL solution onto the perovskite layer at 4000 rpm for 30 seconds.[5]
- Deposition of Metal Contact:
 - Evaporate an 80 nm thick layer of gold or silver onto the HTL through a shadow mask to define the top electrode.[5]

Workflow Diagram:



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Caption: One-Step Perovskite Solar Cell Fabrication Workflow.

II. Two-Step Solution Processing Protocol

The two-step, or sequential deposition, method involves depositing the **lead** halide precursor first, followed by its conversion to perovskite by reacting with the organic halide solution.[2][7] This method can offer better control over the perovskite film morphology.[7]

Experimental Protocol:

- Substrate and ETL Preparation:
 - Follow the same substrate preparation and ETL deposition steps as in the one-step protocol.
- **Lead** Iodide (PbI₂) Deposition:
 - Prepare a solution of PbI₂ in a solvent like DMF (e.g., 553 mg in 1 mL).[5]
 - Spin-coat the PbI₂ solution onto the ETL-coated substrate at a speed of 6500 rpm for 30 seconds.[5]

- Anneal the PbI_2 film at 80°C for 30 minutes.[5]
- Perovskite Conversion:
 - Prepare a solution of methylammonium iodide (MAI) in isopropanol (e.g., 40 mg in 5 mL). [5]
 - Deposit the MAI solution onto the PbI_2 film and let it sit for 45 seconds to allow for intercalation and reaction.[5]
 - Spin-coat the substrate at 4000 rpm for 20 seconds to remove excess MAI solution.[5]
- Annealing:
 - Anneal the resulting perovskite film at 100°C for 45 minutes to ensure complete conversion and crystallization.[5]
- HTL and Metal Contact Deposition:
 - Follow the same procedures for HTL and metal contact deposition as described in the one-step protocol.

Workflow Diagram:



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Caption: Two-Step Perovskite Solar Cell Fabrication Workflow.

III. Vapor Deposition Protocol

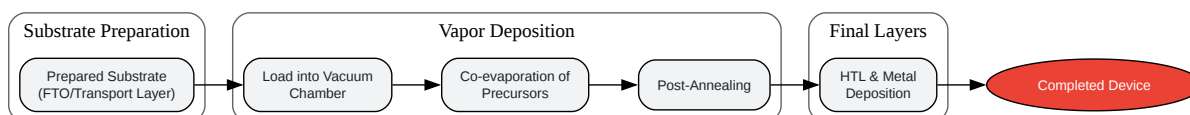
Vapor deposition techniques, such as thermal evaporation, offer a solvent-free method for depositing uniform and high-quality perovskite films, which is particularly advantageous for

large-area device fabrication.[7][8]

Experimental Protocol:

- Substrate and Transport Layer Preparation:
 - Prepare the substrate with the desired transport layers (e.g., FTO/TiO₂) as described in the solution-based protocols.
- Co-evaporation of Precursors:
 - Place the substrate in a high-vacuum thermal evaporation chamber.
 - Load the inorganic precursor (e.g., PbCl₂) and the organic precursor (e.g., MAI) into separate evaporation sources.
 - Co-evaporate the precursors onto the substrate. The deposition rates of each source are carefully controlled to achieve the desired stoichiometry of the perovskite film.[7]
- Annealing:
 - Post-anneal the deposited film in a controlled atmosphere (e.g., nitrogen) to promote crystallization and improve film quality. Annealing temperatures and times are optimized based on the specific perovskite composition.
- HTL and Metal Contact Deposition:
 - Deposit the hole transport layer and the top metal contact, often within the same vacuum system to avoid exposure to ambient conditions.

Workflow Diagram:



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Caption: Vapor Deposition Workflow for Perovskite Solar Cells.

IV. Data Presentation

The following tables summarize typical quantitative data for the fabrication of **lead**-based perovskite solar cells using the described methods. These values can vary depending on the specific perovskite composition and laboratory conditions.

Table 1: Precursor and Deposition Parameters

Parameter	One-Step Method	Two-Step Method
Perovskite Precursors	MAI and Pb-acetate (3:1 molar) in DMF[4]	1. PbI ₂ in DMF[5] 2. MAI in Isopropanol[5]
Perovskite Spin-Coating	2000 rpm for 45 s[4]	1. PbI ₂ : 6500 rpm for 30 s[5] 2. MAI: 4000 rpm for 20 s[5]
Perovskite Annealing	100°C for 5 min[4]	1. PbI ₂ : 80°C for 30 min[5] 2. Perovskite: 100°C for 45 min[5]
HTL (Spiro-OMeTAD)	4000 rpm for 30 s[5]	4000 rpm for 30 s[5]
ETL (Mesoporous TiO ₂)	5000 rpm for 30 s[5]	5000 rpm for 30 s[5]
ETL Annealing	500°C for 30 min[5]	500°C for 30 min[5]

Table 2: Device Performance Metrics

Fabrication Method	PCE (%)	VOC (V)	JSC (mA/cm ²)	FF (%)	Reference
One-Step Solution Processing	24.5	-	-	-	[9]
Two-Step Solution Processing	20.9	-	-	-	[10]
Two-Step (Inverted)	19.13	-	-	-	[11]
Post-assembly Modulated (Inverted)	25.61	1.184	-	84.35	[12]
Perovskite/Si Tandem (Two-Step)	>27	-	-	-	[13]

Note: Dashes indicate that the specific data was not provided in the cited source.

Conclusion

The choice of fabrication protocol for **lead**-based perovskite solar cells depends on various factors, including the desired film morphology, scalability, and available equipment. Solution-based methods are popular for laboratory-scale research due to their simplicity and low cost, while vapor deposition techniques are being explored for industrial-scale production. The protocols and data presented here provide a foundation for researchers to fabricate and optimize high-performance perovskite solar cells.

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